

Comprehensive Safety and Handling Guide for 6-Methyl-4-phenyl-2-chromanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Methyl-4-phenyl-2-chromanol

Cat. No.: B124595

[Get Quote](#)

This guide provides essential, immediate safety and logistical information for the handling and disposal of **6-Methyl-4-phenyl-2-chromanol** (CAS No. 209747-04-6).^{[1][2][3][4]} As a trusted partner in your research, we aim to deliver value beyond the product itself by ensuring you have the critical information to maintain a safe and efficient laboratory environment. This document is structured to provide a deep, technically-grounded understanding of the necessary precautions, grounded in established safety principles for handling novel heterocyclic compounds.

While a specific Safety Data Sheet (SDS) for **6-Methyl-4-phenyl-2-chromanol** is not readily available, this guide synthesizes data from structurally similar compounds, general chemical safety protocols, and available chemical properties to provide a robust operational procedure. The recommendations herein are based on the known hazards of chromanol derivatives and general best practices for laboratory safety.

Hazard Assessment and Chemical Profile

Understanding the chemical's properties is foundational to safe handling. **6-Methyl-4-phenyl-2-chromanol** is an organic compound classified as a chromanol.^[5] It is an impurity of the antimuscarinic agent Tolterodine.^{[1][5]}

Known Chemical and Physical Properties:

| Property | Value | Source |
|---------------------------|--|--------|
| Molecular Formula | C ₁₆ H ₁₆ O ₂ | [1][3] |
| Molecular Weight | 240.30 g/mol | [2][3] |
| Melting Point | 80-81 °C | [1] |
| Boiling Point (Predicted) | 377.2 ± 42.0 °C | [1] |
| Density (Predicted) | 1.173 ± 0.06 g/cm ³ | [1] |

Based on the Safety Data Sheet for the structurally analogous compound, 6-(Hydroxymethyl)-4-phenylchroman-2-ol, we can anticipate the following potential hazards for **6-Methyl-4-phenyl-2-chromanol**:

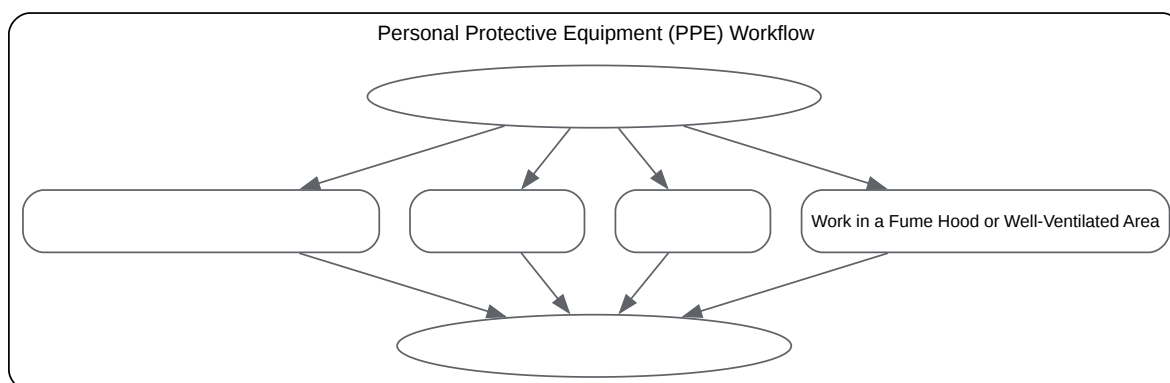
- Acute Oral Toxicity: Harmful if swallowed.[6]
- Skin Corrosion/Irritation: Causes skin irritation.[6]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[6]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[6]

Personal Protective Equipment (PPE): Your First Line of Defense

A comprehensive PPE strategy is non-negotiable when handling **6-Methyl-4-phenyl-2-chromanol** to prevent exposure through inhalation, skin contact, or eye contact.

| PPE Category | Item | Standard/Specification | Rationale |
|------------------------|--|---------------------------------------|---|
| Eye Protection | Safety glasses with side shields or chemical safety goggles | European standard - EN 166; ANSI Z-87 | To protect eyes from splashes of the compound, which may cause serious irritation. [6] [7] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile) | Check for chemical compatibility | To prevent skin contact, as the compound is expected to cause skin irritation. [6] [7] It is crucial to inspect gloves before use and wash hands after removal. [8] |
| Body Protection | Laboratory coat | N/A | To prevent skin exposure and protect personal clothing from contamination. [7] [9] |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If dust formation is likely, a dust mask (e.g., Type N95) is recommended. | NIOSH approved | To avoid inhalation of dust particles or aerosols that may cause respiratory tract irritation. [6] [7] |

DOT Script for PPE Selection Workflow:



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the mandatory PPE for handling **6-Methyl-4-phenyl-2-chromanol**.

Safe Handling and Operational Plan

Adherence to a strict operational protocol is critical for minimizing risk and ensuring experimental integrity.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Designate a specific area for handling, preferably within a chemical fume hood.^[10]
- Weighing and Transfer: Handle the solid compound carefully to avoid the formation of dust and aerosols.^[7] Use appropriate tools (e.g., spatula) for transfer.
- Solution Preparation: If preparing a solution, add the solid to the solvent slowly. If the solvent is volatile, ensure this is done in a chemical fume hood.
- General Hygiene: Do not eat, drink, or smoke in the laboratory.^{[7][11]} Wash hands thoroughly with soap and water after handling the chemical and before leaving the lab.^{[7][11]}

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[7\]](#)[\[12\]](#)

Emergency Procedures: Be Prepared

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

| Incident | First Aid Measures |
|--------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [6] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists. [6] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [6] |
| Ingestion | Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6] |
| Spill | Evacuate personnel to a safe area. Wear appropriate PPE. Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal. [6] Ventilate the area and wash the spill site after material pickup is complete. |

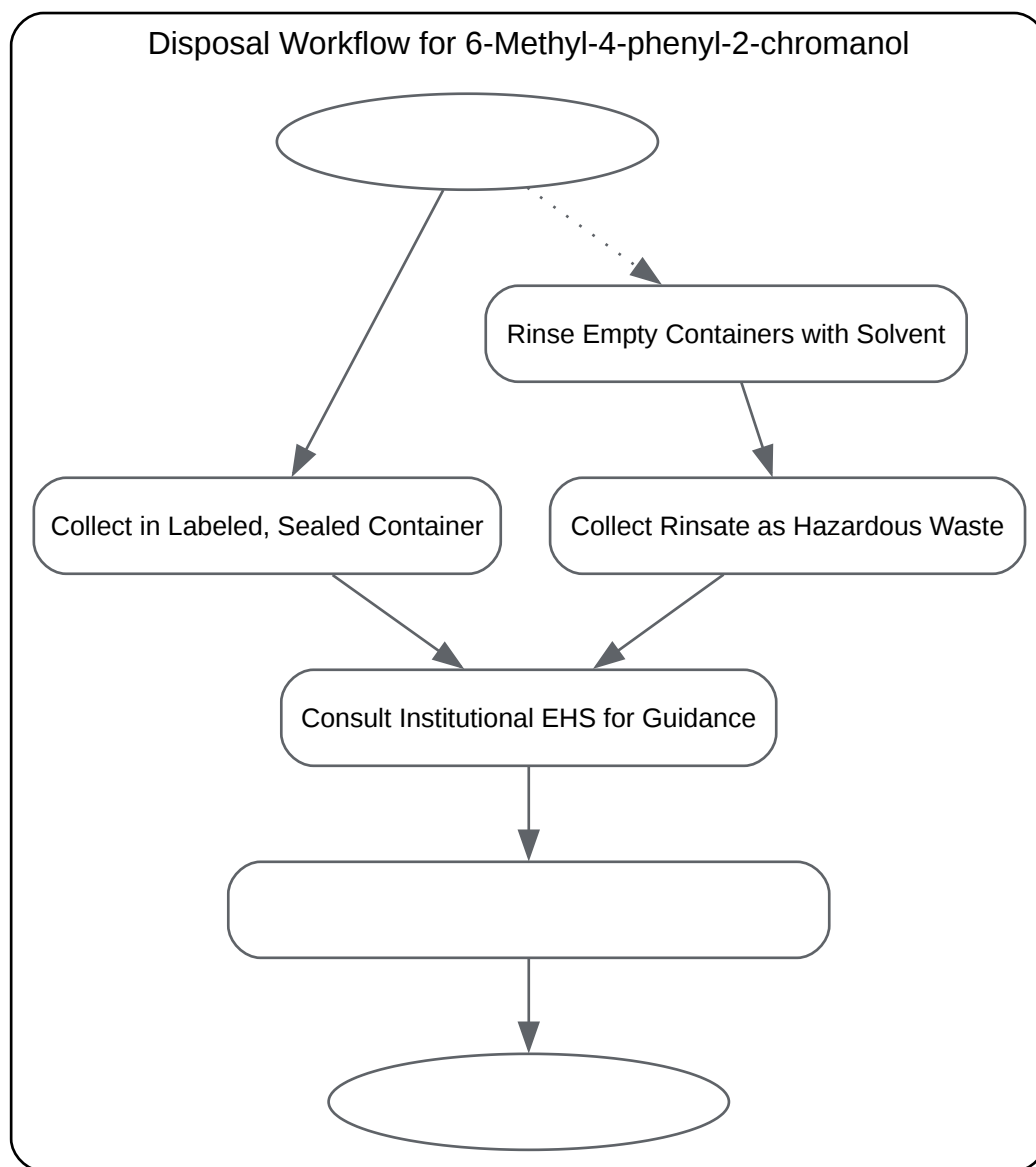
Disposal Plan: Environmental Responsibility

Proper disposal of **6-Methyl-4-phenyl-2-chromanol** and its containers is essential to protect the environment and comply with regulations.

Step-by-Step Disposal Procedure:

- **Waste Collection:** Collect waste material in a clearly labeled, sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- **Container Disposal:** Empty containers should be rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste. Deface or remove labels from empty containers before disposal in regular trash.[\[13\]](#)
- **Regulatory Compliance:** Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[\[14\]](#) Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.
- **Prohibited Disposal:** Do not dispose of this chemical down the drain or in the regular trash.
[\[13\]](#)

DOT Script for Disposal Workflow:



[Click to download full resolution via product page](#)

Caption: A workflow for the safe and compliant disposal of **6-Methyl-4-phenyl-2-chromanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Methyl-4-phenyl-2-chromanol | lookchem [lookchem.com]
- 2. 6-Methyl-4-phenyl-2-chromanol | C16H16O2 | CID 11230196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. store.usp.org [store.usp.org]
- 5. Buy 6-Methyl-4-phenyl-2-chromanol | 209747-04-6 [smolecule.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. benchchem.com [benchchem.com]
- 8. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. csub.edu [csub.edu]
- 11. artsci.usu.edu [artsci.usu.edu]
- 12. fishersci.com [fishersci.com]
- 13. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 6-Methyl-4-phenyl-2-chromanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124595#personal-protective-equipment-for-handling-6-methyl-4-phenyl-2-chromanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com